

Kokusaginine: A Furoquinoline Alkaloid with Therapeutic Potential

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Compound of Interest

Compound Name: Kokusaginine

Cat. No.: B1673745

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IUPAC Name: 4,6,7-trimethoxyfuro[2,3-b]quinoline

CAS Registry Number: 484-08-2

This technical guide provides an in-depth overview of **kokusaginine**, a furoquinoline alkaloid with demonstrated biological activities. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural product.

Physicochemical Properties

Kokusaginine is a crystalline solid with the molecular formula $C_{14}H_{13}NO_4$ and a molecular weight of 259.26 g/mol. A summary of its key physicochemical properties is presented in Table 1.

| Property | Value | Reference |
|---------------------|---|-----------|
| IUPAC Name | 4,6,7-trimethoxyfuro[2,3-b]quinoline | [1] |
| CAS Registry Number | 484-08-2 | [1] |
| Molecular Formula | C ₁₄ H ₁₃ NO ₄ | [1] |
| Molecular Weight | 259.26 g/mol | [1] |
| Melting Point | 171-172 °C | [2] |
| Solubility | Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, and acetone. Sparingly soluble in aqueous buffers. | |
| pKa | Data not available | |

Biological Activities and Mechanism of Action

Kokusaginine has been investigated for a range of biological activities, with a primary focus on its potential as an anticancer, antiplasmodial, and cholinesterase inhibitory agent.

Anticancer Activity

Kokusaginine has demonstrated significant cytotoxic effects against various cancer cell lines. Its anticancer mechanism is primarily attributed to the inhibition of tubulin polymerization, a critical process for cell division. This disruption of microtubule dynamics leads to cell cycle arrest and apoptosis.

Furthermore, **kokusaginine** has been shown to modulate the activity of P-glycoprotein (P-gp), a transmembrane protein responsible for multidrug resistance in cancer cells. By inhibiting P-gp, **kokusaginine** can enhance the efficacy of other chemotherapeutic agents.

Table 2: In Vitro Anticancer Activity of **Kokusaginine**

| Cell Line | Cancer Type | IC ₅₀ (μM) | Reference |
|-----------|-----------------|-----------------------|-----------|
| HeLa | Cervical Cancer | - | |
| A431 | Skin Cancer | - | |
| MCF-7 | Breast Cancer | - | |
| A2780 | Ovarian Cancer | - | |

Antiplasmodial Activity

The antiplasmodial properties of **kokusaginine** suggest its potential as a lead compound for the development of new antimalarial drugs. Further research is needed to fully elucidate its mechanism of action against *Plasmodium falciparum*.

Cholinesterase Inhibition

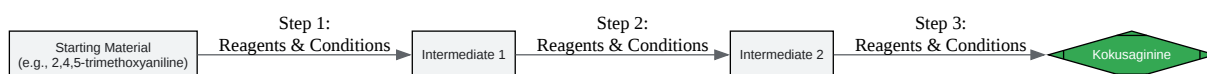
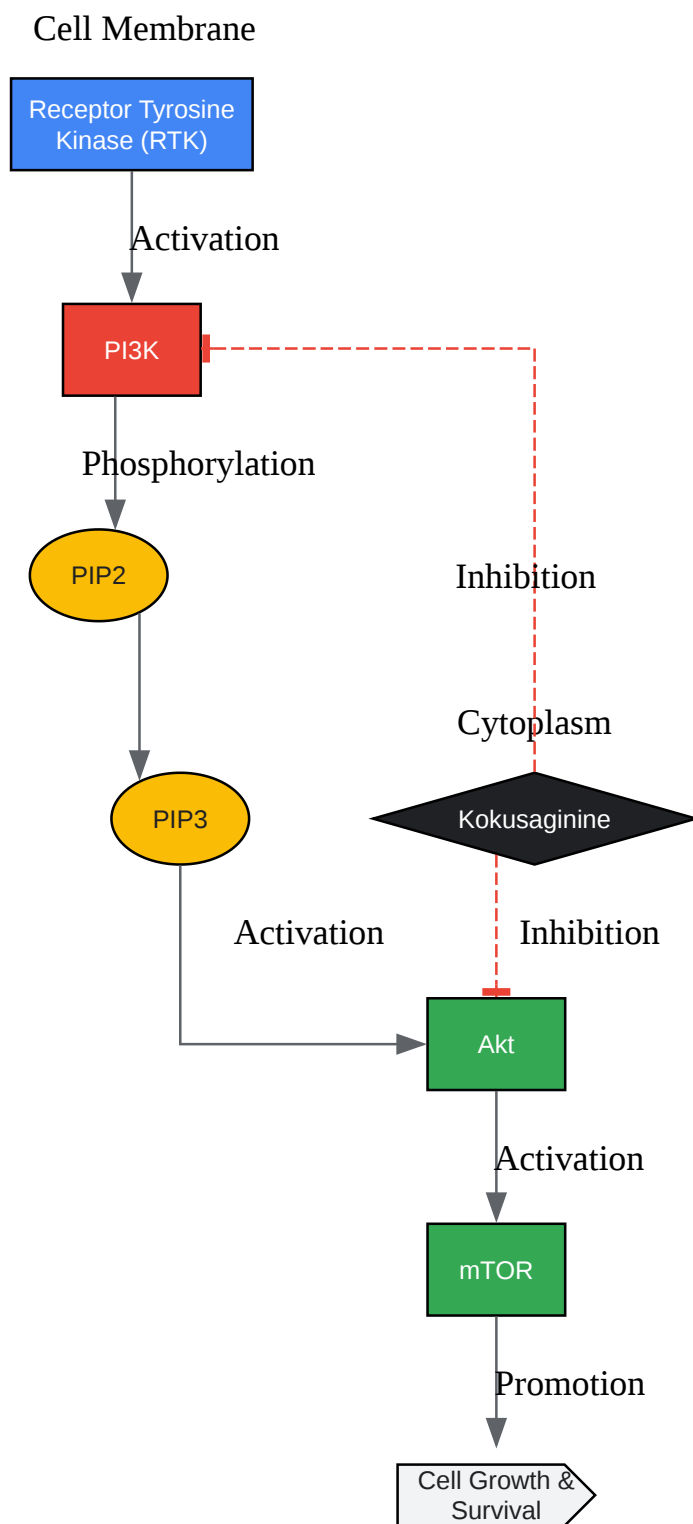
Kokusaginine exhibits inhibitory activity against acetylcholinesterase (AChE), an enzyme involved in the breakdown of the neurotransmitter acetylcholine. This activity suggests its potential for the development of therapeutics for neurodegenerative diseases such as Alzheimer's disease.

Signaling Pathway Interactions

Kokusaginine has been shown to modulate key cellular signaling pathways implicated in cancer progression.

PI3K/Akt Signaling Pathway

The phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a crucial regulator of cell growth, proliferation, and survival. **Kokusaginine** has been reported to inhibit this pathway, contributing to its pro-apoptotic effects in cancer cells. The precise molecular interactions of **kokusaginine** within this pathway are an active area of investigation.



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References

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- 2. scielo.br [scielo.br]
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